

Sourcing and handling of BMS-986449 for laboratory use

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Compound of Interest

Compound Name: BMS-986449

Cat. No.: B15604535

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Application Notes and Protocols for BMS-986449

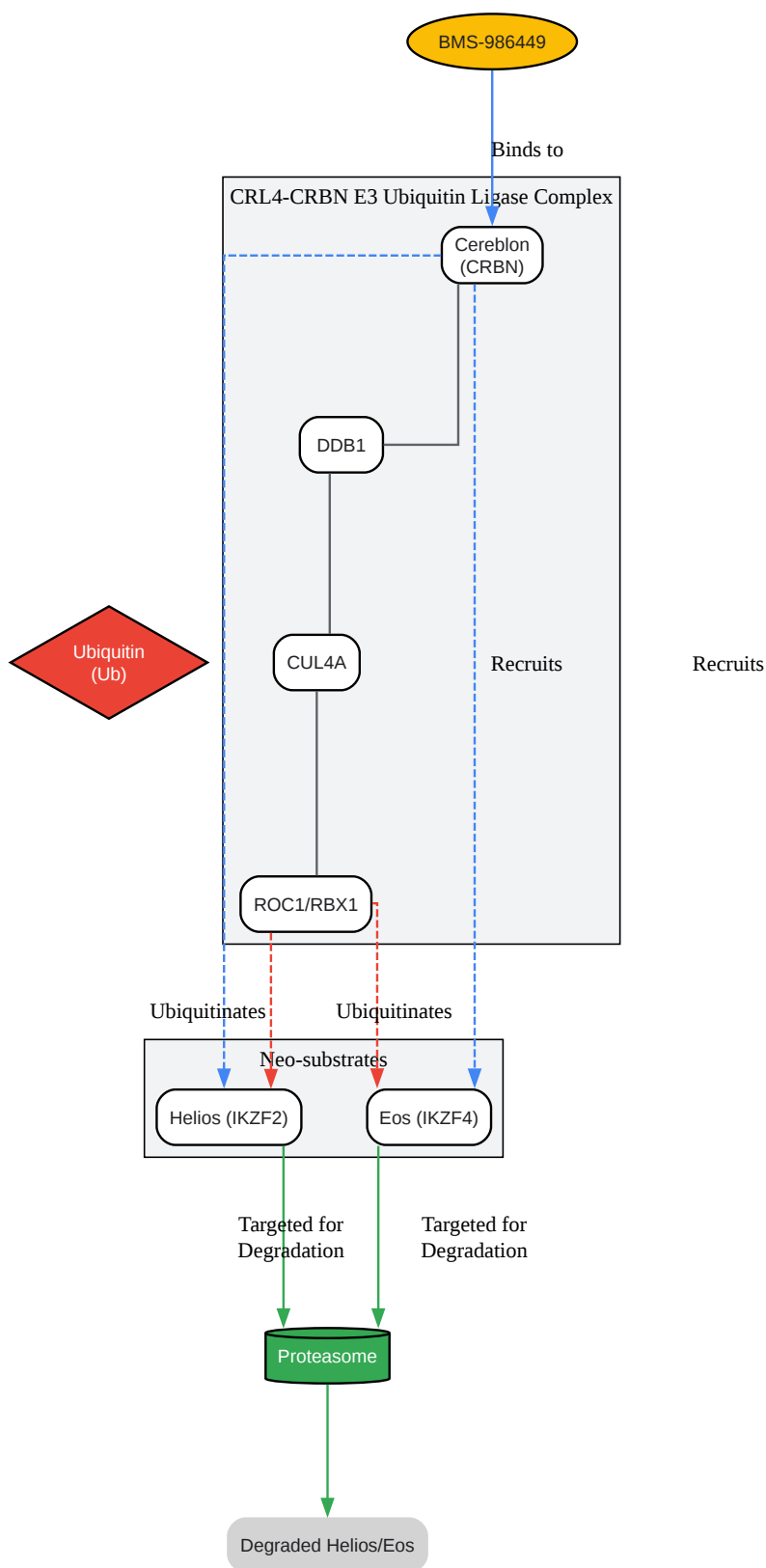
For Researchers, Scientists, and Drug Development Professionals

Introduction

BMS-986449 is a potent and selective small molecule degrader of the transcription factors Helios (IKZF2) and Eos (IKZF4).^{[1][2]} As a Cereblon E3 Ligase Modulatory Drug (CELMoD™), or molecular glue, **BMS-986449** redirects the substrate specificity of the Cereblon (CRBN) E3 ubiquitin ligase complex to induce the ubiquitination and subsequent proteasomal degradation of Helios and Eos.^{[1][2]} These transcription factors are crucial for the immunosuppressive function of regulatory T cells (Tregs).^{[1][2]} By degrading Helios and Eos, **BMS-986449** has been shown to reprogram Treg cells towards a more inflammatory phenotype, thereby enhancing anti-tumor immune responses.^{[1][2]} This document provides detailed guidance on the sourcing, handling, and laboratory use of **BMS-986449**.

Mechanism of Action

BMS-986449 acts as a molecular glue, bringing together the E3 ubiquitin ligase substrate receptor Cereblon (CRBN) and the neo-substrates Helios (IKZF2) and Eos (IKZF4). This induced proximity leads to the polyubiquitination of Helios and Eos, marking them for degradation by the proteasome. The degradation of these key Treg transcription factors is hypothesized to reduce the immunosuppressive capacity of Tregs within the tumor microenvironment, thereby promoting an anti-tumor immune response.



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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. researchgate.net [researchgate.net]
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